

N-Boc-piperazine-d4 molecular weight and formula

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Compound of Interest

Compound Name: *N-Boc-piperazine-d4*

Cat. No.: *B13445510*

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Technical Guide: N-Boc-piperazine-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Boc-piperazine-d4**, a deuterated derivative of N-Boc-piperazine. This document outlines its chemical properties, primary applications, and a general experimental protocol for its use.

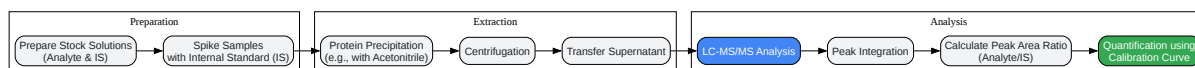
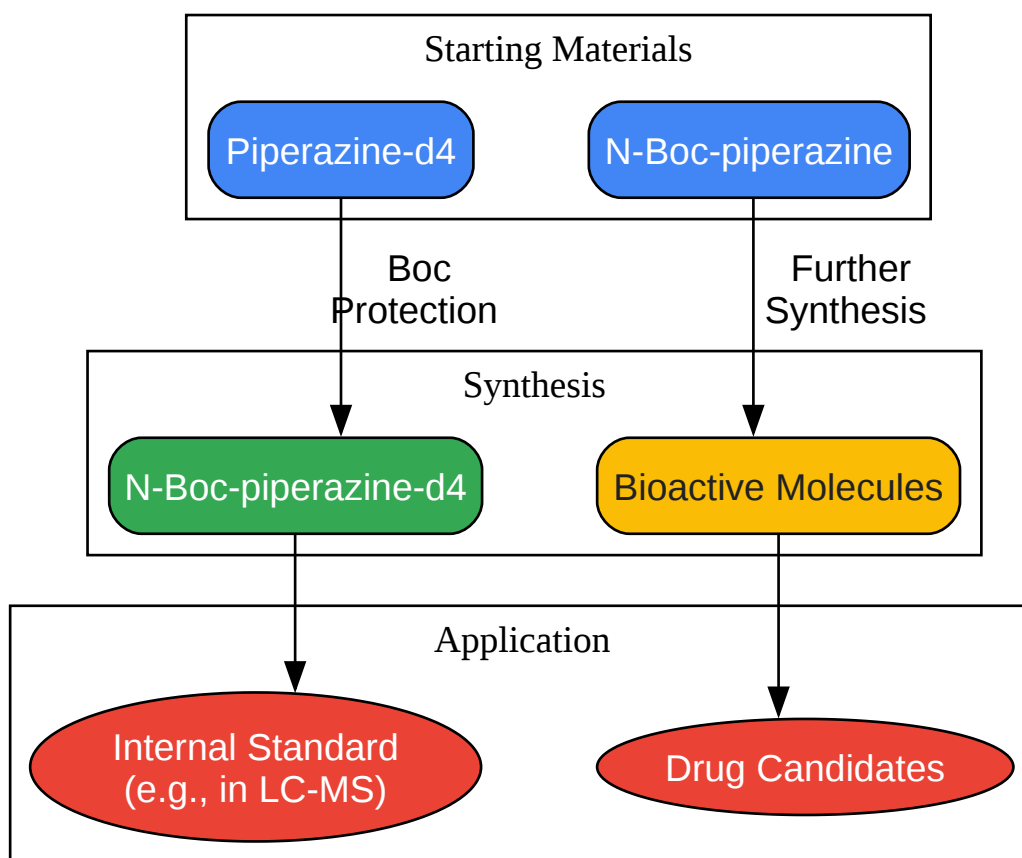
Core Compound Data

N-Boc-piperazine-d4 is primarily utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the precise measurement of its non-deuterated counterpart, N-Boc-piperazine. The incorporation of deuterium atoms results in a higher molecular weight without significantly altering its chemical properties, making it an ideal tracer.

Property	Value	Citations
Molecular Weight	190.28 g/mol	[1] [2]
Chemical Formula	C ₉ H ₁₄ D ₄ N ₂ O ₂	[1]
CAS Number	1126621-87-1	[1] [3] [4]
Synonyms	1-Piperazine-3,3,5,5-d ₄ -carboxylic acid, 1,1-dimethylethyl ester; 1,1-Dimethylethyl 1-piperazine-3,3,5,5-d ₄ -carboxylate; Piperazine-3,3,5,5-d ₄ -N-t-BOC	[1]
Primary Application	Deuterium-labeled analogue of N-Boc-piperazine for use as an internal standard in quantitative analysis.	[1] [3]

Role in Pharmaceutical Development

N-Boc-piperazine is a versatile building block in medicinal chemistry. The piperazine ring is a common scaffold in many FDA-approved drugs. The Boc (tert-butyloxycarbonyl) protecting group allows for selective reactions on one of the nitrogen atoms of the piperazine ring. This makes it a key intermediate in the synthesis of a wide range of bioactive molecules, including those targeting D2 and 5-HT1A receptors for psychiatric disorders. **N-Boc-piperazine-d₄** serves as a critical tool in the pharmacokinetic and metabolic studies of these N-Boc-piperazine-derived drug candidates.



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